

PqsR-IN-3 Application Notes and Experimental Protocols

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Compound Focus: PqsR-IN-3

Cat. No.: S12863442

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Introduction and Mechanism of Action

PqsR-IN-3 (Compound 7a or 16e) is a potent small-molecule inhibitor that targets the PqsR (MvfR) receptor, a key component of the alkyl-quinolone (AQ)-dependent quorum sensing (QS) system in *Pseudomonas aeruginosa* [1] [2]. By inhibiting PqsR, this compound attenuates bacterial virulence and biofilm formation without exerting bactericidal pressure, representing an innovative anti-virulence strategy to combat antibiotic-resistant infections [2] [3]. The Pqs system controls the expression of numerous virulence factors, including pyocyanin, and is integral to biofilm development [4]. **PqsR-IN-3** acts by antagonizing PqsR, preventing the transcriptional activation of the *pqsABCDE* operon and subsequent production of virulence factors [2] [5].

Physicochemical and Bioactivity Profile

Table 1: Physicochemical Properties of PqsR-IN-3

Property	Value / Description
CAS Number	2581109-51-3 [1]
Molecular Formula	C ₂₃ H ₂₃ N ₅ O ₃ [5]

Property	Value / Description
Molecular Weight	417.46 g/mol [5]
Purity	≥98% [1]
Physical Form	White to off-white solid powder [1]
Solubility (DMSO)	~100 mg/mL (~321.18 mM) [1]

Table 2: Quantitative Bioactivity Data for PqsR-IN-3

Assay / Target	Reported IC ₅₀ / Value	Description & Context
Pqs System Inhibition	3.7 μM [5]	Half-maximal inhibitory concentration for Pqs system inhibition.
Pyocyanin Inhibition	2.7 μM [5]	Half-maximal inhibitory concentration for reducing this key virulence factor.
hERG Inhibition	109.01 μM [1]	IC ₅₀ for hERG channel, indicating potential cardiac toxicity risk.

Detailed Experimental Protocols

Stock Solution Preparation and Formulation

- **Stock Solution (100 mg/mL in DMSO)**
 - Weigh 5 mg of **PqsR-IN-3** powder.
 - Dissolve in 50 μL of anhydrous DMSO for a 100 mg/mL (approximately 321.18 mM) stock solution [1].
 - Aliquot and store at -20°C for short-term use (1 month) or -80°C for long-term storage (6 months) to maintain stability [1].

- **In Vivo Dosing Formulations**

- **Injection Formulation 1 (for IP/IV/IM/SC):** DMSO:Tween 80:Saline = 10:5:85. Mix 100 μ L DMSO stock with 50 μ L Tween 80, then add 850 μ L saline [1].
- **Injection Formulation 2:** DMSO:PEG300:Tween 80:Saline = 10:40:5:45 [1].
- **Oral Formulation 1:** Suspend the compound in 0.5% carboxymethylcellulose sodium (CMC Na) solution [1].
- Always prepare in vivo formulations freshly before use [1].

Core Functional Assays

- **Anti-virulence Activity Assay (Pyocyanin Measurement)**

- **Principle:** Quantify pyocyanin, a blue-pigmented virulence factor, after co-incubation of *P. aeruginosa* with **PqsR-IN-3**.
- **Procedure:**
 - Grow *P. aeruginosa* (e.g., PAO1) in a suitable medium like LB to an OD₆₀₀ of ~0.3.
 - Add **PqsR-IN-3** at the desired concentration (e.g., 10 μ M, or a range from 1 to 20 μ M for dose-response).
 - Incubate with shaking (e.g., 37°C, 200 rpm) for 16-24 hours.
 - Transfer 5 mL of culture to a tube and extract with 3 mL of chloroform.
 - Vigorously vortex and centrifuge to separate phases.
 - Transfer the blue chloroform layer to a new tube and add 1 mL of 0.2 N HCl.
 - Vortex and centrifuge again; the pyocyanin will be in the pink-red upper acid layer.
 - Measure the absorbance of the acid layer at 520 nm. Pyocyanin concentration (μ g/mL) = OD₅₂₀ \times 17.072 [5].
- **Expected Outcome:** Significant reduction in pyocyanin with an IC₅₀ of 2.7 μ M [5].

- **Biofilm Inhibition Assay**

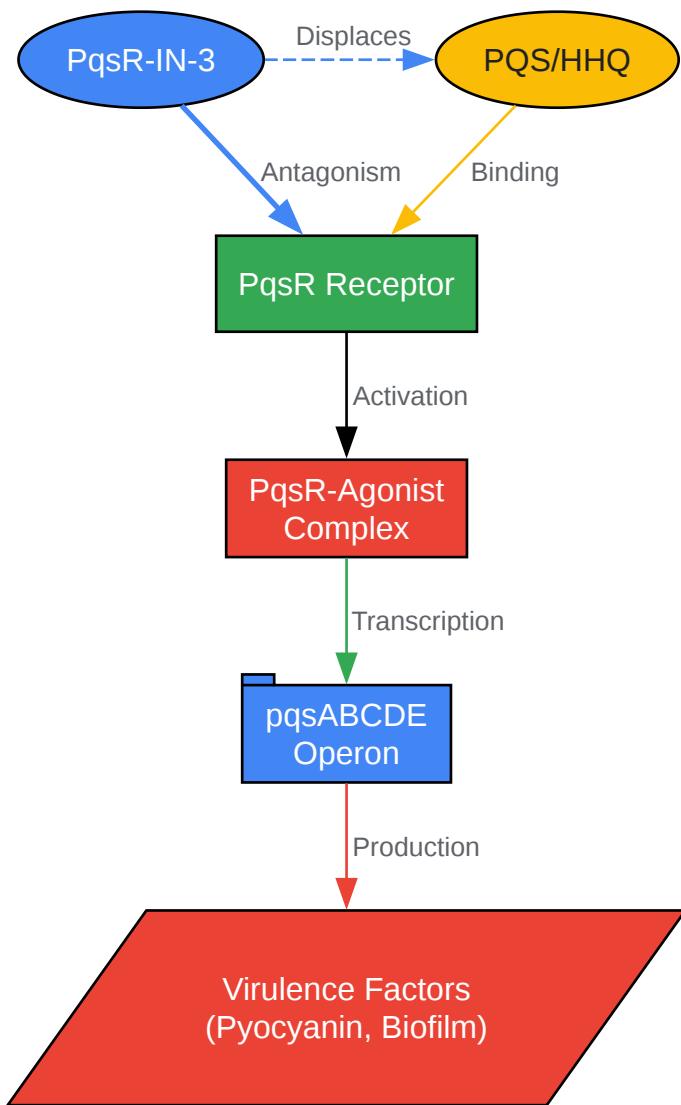
- **Principle:** Assess the ability of **PqsR-IN-3** to prevent biofilm formation using crystal violet staining.
- **Procedure:**
 - In a 96-well plate, incubate a diluted bacterial culture with **PqsR-IN-3** or vehicle control for 24-48 hours at 37°C under static conditions.
 - Carefully remove the planktonic cells and media.
 - Gently wash the adhered biofilm twice with water or PBS.
 - Fix the biofilm by air-drying for 30-60 minutes.
 - Stain with 0.1% crystal violet solution for 15-20 minutes.
 - Wash thoroughly with water to remove unbound dye.

- Elute the bound dye with 30% acetic acid or ethanol.
 - Measure the absorbance of the eluent at 550-595 nm. Higher absorbance indicates more biofilm [3] [5].
- **Synergy Assay with Antibiotics**
 - **Principle:** Determine if **PqsR-IN-3** can enhance the efficacy of conventional antibiotics like ciprofloxacin or tobramycin.
 - **Procedure (Checkerboard Method):**
 - Prepare a 96-well plate with a gradient of an antibiotic along one axis and a gradient of **PqsR-IN-3** along the other.
 - Inoculate each well with a standardized bacterial suspension.
 - Incubate the plate at 37°C for 16-24 hours.
 - Determine the Minimum Inhibitory Concentration (MIC) for each agent alone and in combination.
 - Calculate the Fractional Inhibitory Concentration (FIC) index to determine synergy (FIC index ≤ 0.5) [5].

Pathway and Workflow Visualizations

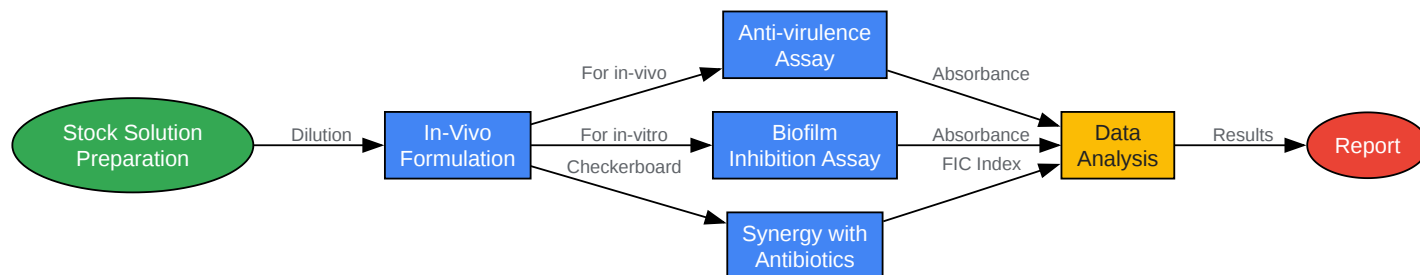
The following diagrams, generated using Graphviz, illustrate the biological pathway targeted by **PqsR-IN-3** and a recommended experimental workflow.

PqsR Quorum Sensing Inhibition Pathway



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Experimental Workflow for PqsR-IN-3 Evaluation



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Applications and Synergistic Use

- **Anti-virulence Strategy:** **PqsR-IN-3** is a cornerstone for anti-virulence approaches, reducing pathogenicity and potentially slowing resistance development [3].
- **Biofilm Disruption:** Effectively inhibits biofilm formation, making biofilms more susceptible to antibiotic penetration and immune clearance [3] [5].
- **Antibiotic Synergy:** Demonstrates synergistic effects with conventional antibiotics like ciprofloxacin and tobramycin, potentially lowering required antibiotic doses and rescuing efficacy against resistant strains [5].

Safety and Handling Notes

- **For Research Use Only:** Not for human or diagnostic use [1] [5].
- **hERG Inhibition:** The observed hERG channel inhibition ($IC_{50} = 109.01 \mu M$) warrants careful consideration in early-stage drug development for potential cardiotoxicity [1].
- **Storage:** Store the powder at $-20^{\circ}C$; protect from light. Stable in solvent aliquots at $-80^{\circ}C$ for up to 6 months [1].

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